

# Teloxantrone storage conditions and stability

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## Compound Focus: Teloxantrone

CAS No.: 91441-48-4

Cat. No.: S548643

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## Teloxantrone: Basic Handling & Storage

This FAQ addresses the most immediate questions regarding the handling and storage of **Teloxantrone** based on the manufacturer's specifications [1].

- **What are the correct storage conditions for Teloxantrone?** **Teloxantrone** should be kept in a **tightly sealed container** in a **cool, well-ventilated area** away from direct sunlight and ignition sources. Specific storage temperatures are provided below [1].
- **What is the shelf life of Teloxantrone?** The available safety data sheet does not specify a definitive shelf life. Adherence to the stated storage conditions is critical for maintaining stability, and users should refer to the certificate of analysis for specific batch information [1].
- **What should I do if I encounter a problem with my Teloxantrone sample?** Immediately stop using the product and contact the supplier (**DC Chemicals** at +86-21-58447131) for further guidance. Have the product's Catalog No. (**DC76204**) and CAS No. (**91441-48-4**) ready [1].

The quantitative storage data from the manufacturer is summarized in the table below.

Parameter	Specification	Reference
Storage Temperature (Powder)	-20°C [1]	

Parameter	Specification	Reference
Storage Temperature (in solvent)	-80°C [1]	
Container	Tightly sealed [1]	
Environment	Cool, well-ventilated; avoid direct sunlight and ignition sources [1]	

## Stability Data & Troubleshooting Guidance

A significant gap exists in the publicly available scientific data for **Teloxantrone**.

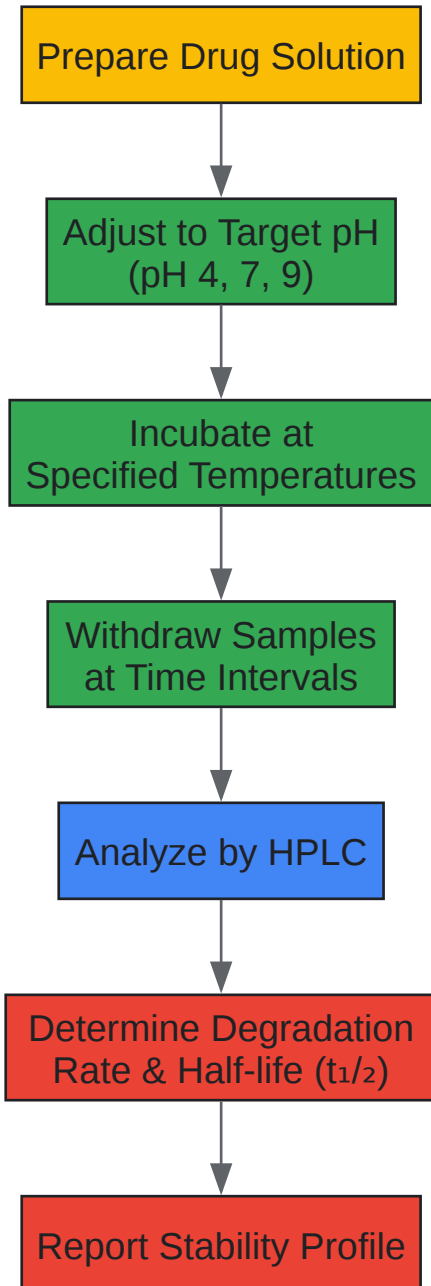
- **Available Information:** The primary source is the manufacturer's MSDS, which provides basic storage conditions but lacks detailed stability data, degradation pathways, or validated analytical methods [1].
- **Data Gap:** No peer-reviewed studies on **Teloxantrone**'s hydrolytic stability, photostability, or long-term shelf-life were found. The following common researcher issues cannot be fully addressed with current data:

## Potential Stability Issues & Recommended Actions

Issue	Possible Cause	Recommended Action
Unexpected experimental results	Sample degradation due to improper storage or handling.	Verify storage temperature has been consistently maintained at <b>-20°C for powder</b> or <b>-80°C in solution</b> .
Visible change in sample appearance	Physical or chemical degradation; contamination.	Do not use the product. Inspect for any color change, particulate matter, or container integrity issues.
Low purity in analysis	Sample degradation over time or incompatible storage conditions.	Contact the supplier for batch-specific data and recommended analytical methods.

## General Protocol for Drug Stability Assessment

Since **Teloxantrone**-specific protocols are unavailable, the following general workflow, based on standardized OECD guidelines for hydrolytic stability testing, can serve as a reference for your own investigations [2]. This diagram outlines the key steps in a stability study:



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**Detailed Methodology for Hydrolytic Stability Testing [2]:**

- **Solution Preparation:** Prepare an aqueous solution of the drug substance (e.g., **Teloxantrone**) at a specified concentration relevant to its use.
- **pH Adjustment:** Divide the solution and adjust portions to different pH values (typically **pH 4, 7, and 9**) using appropriate buffers to simulate various environmental conditions.
- **Incubation:** Seal the solutions in vials and incubate them at controlled temperatures (e.g., 50°C for accelerated testing, or environmentally relevant temperatures like 25°C).
- **Sampling:** Withdraw samples from each condition at predetermined time intervals (e.g., 0, 1, 3, 7, 14 days, etc.).
- **Analysis:** Analyze the samples using a **stability-indicating High-Performance Liquid Chromatography (HPLC) method**. This method must be validated to separate and quantify the parent drug from any degradation products.
- **Data Analysis:** Calculate the remaining concentration of the parent drug at each time point. Determine the degradation rate constant and estimate the half-life ( $t_{1/2}$ ) at each pH and temperature condition.

## Key Recommendations for Researchers

Given the limited data, a conservative and proactive approach is advised when working with **Teloxantrone**:

- **Consult the Supplier:** Always refer to the certificate of analysis and technical data sheet provided with your specific batch of **Teloxantrone** for the most accurate storage and handling information.
- **Conduct In-House Stability Studies:** If critical for your research, consider performing your own stability studies using the general protocol above to generate data specific to your experimental conditions.
- **Adhere to Safety Guidelines:** **Teloxantrone** is classified as **Harmful if swallowed (H302)** and **Very toxic to aquatic life with long-lasting effects (H410)**. Always use appropriate personal protective equipment (PPE) [1].

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## References

1. Teloxantrone|91441-48-4|MSDS [dcchemicals.com]
2. Hydrolytic stability of anticancer drugs and one metabolite ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Teloxantrone storage conditions and stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548643#teloxantrone-storage-conditions-and-stability>]

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